

physical and chemical properties of pure cyclohexyl hydroperoxide

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Compound of Interest

Compound Name: Cyclohexyl hydroperoxide

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An In-depth Technical Guide to the Physical and Chemical Properties of Pure **Cyclohexyl Hydroperoxide**

For Researchers, Scientists, and Drug Development Professionals

Abstract

Cyclohexyl hydroperoxide (CHHP) is a key intermediate in the industrial oxidation of cyclohexane to produce cyclohexanol and cyclohexanone, which are precursors to nylon.^{[1][2]} As an organic hydroperoxide, its chemistry is characterized by the reactive yet unstable O-O bond. This technical guide provides a comprehensive overview of the physical and chemical properties of pure **cyclohexyl hydroperoxide**, along with detailed experimental protocols and visualizations to support researchers and professionals in its safe handling and application.

Physical Properties

Pure **cyclohexyl hydroperoxide** is a colorless, transparent liquid with a distinct garlic-like odor.^[1] It is corrosive and poses an irritation hazard.^[1] While organic peroxides are generally unstable, **cyclohexyl hydroperoxide** decomposes slowly under standard conditions.^[1]

Table 1: Physical Properties of Cyclohexyl Hydroperoxide

Property	Value	Source(s)
Molecular Formula	C ₆ H ₁₂ O ₂	[1][3][4][5][6][7]
Molecular Weight	116.16 g/mol	[1][3][4][5][6][8]
Appearance	Colorless, transparent liquid	[1]
Odor	Distinct garlic smell	[1]
Density	1.02 g/cm ³	[1][3][7]
1.0170 g/cm ³ at 20 °C	[9]	
Melting Point	-20 °C	[1][4][9]
Boiling Point	200 °C at 760 mmHg	[1][3][4][7]
39-40 °C at 8 x 10 ⁻³ Torr	[9]	
Flash Point	74.8 °C	[3][4][7]
Vapor Pressure	0.1 ± 0.8 mmHg at 25 °C (Predicted)	[4]
0.0826 mmHg at 25°C	[7]	
Refractive Index	1.458	[3][4][7]
LogP (Octanol/Water Partition Coefficient)	1.80870	[3]
2.22 (Predicted)	[4]	
1.809 (Crippen Calculated)	[8]	

Table 2: Thermochemical Properties of Cyclohexyl Hydroperoxide

Property	Value	Unit	Source(s)
Standard Liquid Enthalpy of Combustion ($\Delta_c H^\circ_{\text{liquid}}$)	-3803.00 \pm 3.00	kJ/mol	[8]
Enthalpy of Formation at Standard Conditions (Gas) ($\Delta_f H^\circ_{\text{gas}}$)	-214.9	kJ/mol	[5][8]
Standard Gibbs Free Energy of Formation ($\Delta_f G^\circ$)	-217.73	kJ/mol	[8]
Enthalpy of Fusion at Standard Conditions ($\Delta_{\text{fus}} H^\circ$)	8.41	kJ/mol	[8]
Enthalpy of Vaporization at Standard Conditions ($\Delta_{\text{vap}} H^\circ$)	48.47	kJ/mol	[8]

Chemical Properties and Reactivity

The chemical behavior of **cyclohexyl hydroperoxide** is dominated by the peroxide group (-OOH), which is susceptible to thermal and catalytic decomposition.

Thermal Decomposition

As with most organic hydroperoxides, **cyclohexyl hydroperoxide** is thermally sensitive. While it decomposes slowly at room temperature, the rate of decomposition increases with temperature. The primary products of its decomposition are cyclohexanol and cyclohexanone. [2][10] The decomposition process can proceed through a radical mechanism.

Catalytic Decomposition

The decomposition of **cyclohexyl hydroperoxide** can be catalyzed by various transition metals, such as cobalt, manganese, and iron.[2] In industrial processes, soluble cobalt or chromium catalysts are often employed to facilitate the conversion to cyclohexanol and cyclohexanone.[2] The reaction is typically carried out in the cyclohexane solution resulting from the initial oxidation step.[11] The presence of oxygen can influence the product yields during decomposition.[2]

Oxidation and Reduction

Cyclohexyl hydroperoxide can act as an oxidizing agent. It can be reduced to cyclohexanol using reagents like lithium aluminum hydride or tertiary phosphines.[12]

Reactions with Carbonyls

Cyclohexyl hydroperoxide reacts with cyclohexanone to form an adduct, which can then decompose.[13] One of the major products from this reaction, aside from cyclohexanol, has been identified as ϵ -cyclohexyloxycaproic acid.[13]

Spectroscopic Properties

Spectroscopic analysis is crucial for the identification and characterization of **cyclohexyl hydroperoxide**.

- **Infrared (IR) Spectroscopy:** The IR spectrum of **cyclohexyl hydroperoxide** is characterized by a distinctive O-H stretching vibration. The overtone of the OH stretch ($2\nu_{OH}$) is observed around 7012.5 cm^{-1} . [14][15] This feature is particularly useful for studying the dissociation dynamics of the molecule. [14][15]
- **Nuclear Magnetic Resonance (NMR) Spectroscopy:** ^1H and ^{13}C NMR spectroscopy are standard methods for confirming the structure of **cyclohexyl hydroperoxide**.
- **Mass Spectrometry:** Mass spectrometry can be used to determine the molecular weight and fragmentation pattern of **cyclohexyl hydroperoxide**, with a key fragmentation pathway being the loss of the -OOH group. [16]

Experimental Protocols

Synthesis of Cyclohexyl Hydroperoxide

A modern and safer synthetic approach has been developed to avoid the storage of large quantities of potentially explosive organic hydroperoxides.^[16] This method involves the silylperoxidation of cyclohexene, followed by deprotection.

Methodology:

- Silylperoxidation of Cyclohexene: Cobalt-catalyzed silylperoxidation of cyclohexene yields (cyclohexylperoxy)triethylsilane. This reaction provides the protected peroxide in excellent yields on a multigram scale.^[16]
- Deprotection: The resulting (cyclohexylperoxy)triethylsilane is then deprotected using pyridine·HF to yield pure **cyclohexyl hydroperoxide**.^[16] While the yield of this step may be low, the rapid reaction time and the avoidance of storing bulk organic hydroperoxide enhance the safety of this procedure.^[16]

Analysis of Cyclohexyl Hydroperoxide

Titration Method: The content of hydroperoxides can be determined by volumetric titration with alkoxides, such as sodium ethoxide.^[12]

Reduction and Quantification: Another analytical method involves the reduction of the hydroperoxide to the corresponding alcohol using lithium aluminum hydride, followed by quantification of the alcohol.^[12]

Catalytic Decomposition of Cyclohexyl Hydroperoxide

Industrial Process Context: In a typical industrial setting, a cyclohexane solution containing **cyclohexyl hydroperoxide** (0.1% to 15.0% by weight) is used as the reaction substrate.^[11] This solution may also contain cyclohexanol, cyclohexanone, and organic acids.^[11]

Catalytic System: A catalyst, such as one consisting of Co_3O_4 , MnO_2 , or Fe_3O_4 on a solid support, is used.^[2] The decomposition is carried out at an elevated temperature.

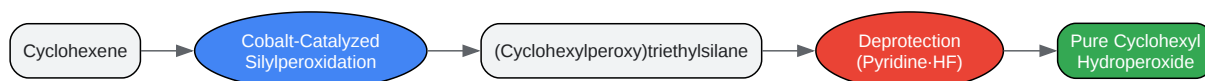
Procedure:

- The cyclohexane solution containing **cyclohexyl hydroperoxide** is fed into a reactor.
- The solution is brought into contact with the catalyst.

- The reaction is maintained at a specific temperature to facilitate decomposition.
- The resulting mixture, rich in cyclohexanol and cyclohexanone, is then processed for further purification and separation.

Visualizations

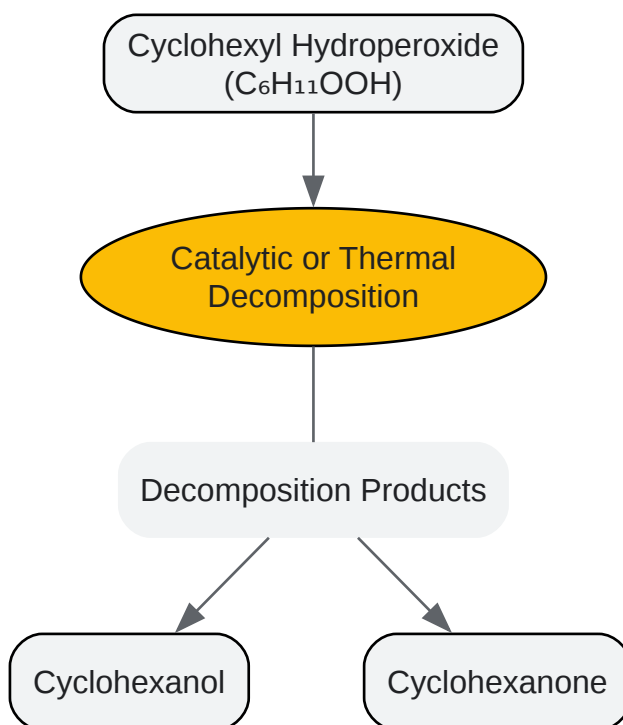
Synthesis Workflow



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Caption: A schematic of the modern, safety-conscious synthesis of **cyclohexyl hydroperoxide**.

Decomposition Pathway



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References

- 1. Cyclohexyl hydroperoxide - Wikipedia [en.wikipedia.org]
- 2. US4503257A - Cyclohexyl hydroperoxide decomposition process - Google Patents [patents.google.com]
- 3. cyclohexyl hydroperoxide | CAS#:766-07-4 | Chemsrce [chemsrc.com]
- 4. Page loading... [guidechem.com]
- 5. cyclohexyl hydroperoxide [webbook.nist.gov]
- 6. cyclohexyl hydroperoxide [webbook.nist.gov]
- 7. cyclohexyl hydroperoxide | 766-07-4 [chemnet.com]
- 8. cyclohexyl hydroperoxide (CAS 766-07-4) - Chemical & Physical Properties by Cheméo [chemeo.com]
- 9. CAS Common Chemistry [commonchemistry.cas.org]
- 10. researchgate.net [researchgate.net]
- 11. CN110526798B - A kind of decomposition method of cyclohexyl hydrogen peroxide - Google Patents [patents.google.com]
- 12. Hydroperoxide - Wikipedia [en.wikipedia.org]
- 13. academic.oup.com [academic.oup.com]
- 14. researchgate.net [researchgate.net]
- 15. Vibrational spectroscopy and dissociation dynamics of cyclohexyl hydroperoxide - Chemical Science (RSC Publishing) [pubs.rsc.org]
- 16. Vibrational spectroscopy and dissociation dynamics of cyclohexyl hydroperoxide - Chemical Science (RSC Publishing) DOI:10.1039/D4SC00151F [pubs.rsc.org]
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